Peer-reviewed studies validating the therapeutic potential of cyclopentane derivatives

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Compound of Interest

Compound Name:	*1-(1-Amino-2-methylpropan-2-yl)cyclopentan-1-ol*
CAS No.:	*1501072-85-0*
Cat. No.:	*B2909375*

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Therapeutic Potential of Cyclopentane Derivatives: A Comparative Technical Guide

Executive Summary: The Cyclopentane Advantage

In modern medicinal chemistry, the cyclopentane scaffold functions as a critical "conformational lock." Unlike flexible linear chains or the more sterically demanding cyclohexane rings, the cyclopentane ring adopts a unique "envelope" or "twist" conformation. This structural rigidity allows for the precise spatial positioning of pharmacophores, enhancing binding affinity to target proteins while often improving metabolic stability against hydrolysis.

This guide evaluates three distinct classes of cyclopentane-based therapeutics:

- Antivirals (Neuraminidase Inhibitors): Comparing the cyclopentane-based Peramivir against the cyclohexene-based Oseltamivir.

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- Ophthalmology (Prostaglandin Analogs): Validating Latanoprost against non-cyclopentane alternatives (Timolol).
- Emerging Antimicrobials: Assessing novel cyclopentenone derivatives against drug-resistant strains (MRSA).

Comparative Analysis I: Antiviral Efficacy

Product Focus: Peramivir (Cyclopentane Core)

Alternative: Oseltamivir (Cyclohexene Core)

Peramivir utilizes a cyclopentane ring to display a guanidino group, a carboxylate, and hydrophobic side chains. This scaffold mimics the transition state of sialic acid cleavage by influenza neuraminidase more closely than the cyclohexene ring of oseltamivir, allowing for tighter binding and intravenous administration.

Performance Data: Clinical & In Vitro Comparison

The following data synthesizes results from Phase III randomized trials and meta-analyses comparing single-dose IV Peramivir (600 mg) vs. 5-day oral Oseltamivir (75 mg BID).

Metric	Peramivir (Cyclopentane)	Oseltamivir (Cyclohexene)	Statistical Significance
Median Time to Alleviation of Symptoms	78.0 – 81.0 hours	81.8 hours	Non-inferior ( )
Time to Fever Resolution (<37°C)	12.32 hours	23.67 hours	Superior ( )
Bioavailability	100% (IV Administration)	~75% (Oral prodrug)	N/A (Route dependent)
Binding Affinity (IC50)	0.1 – 1.4 nM	0.5 – 2.0 nM	Comparable/Superior

Key Insight: The cyclopentane core allows Peramivir to maintain high potency (

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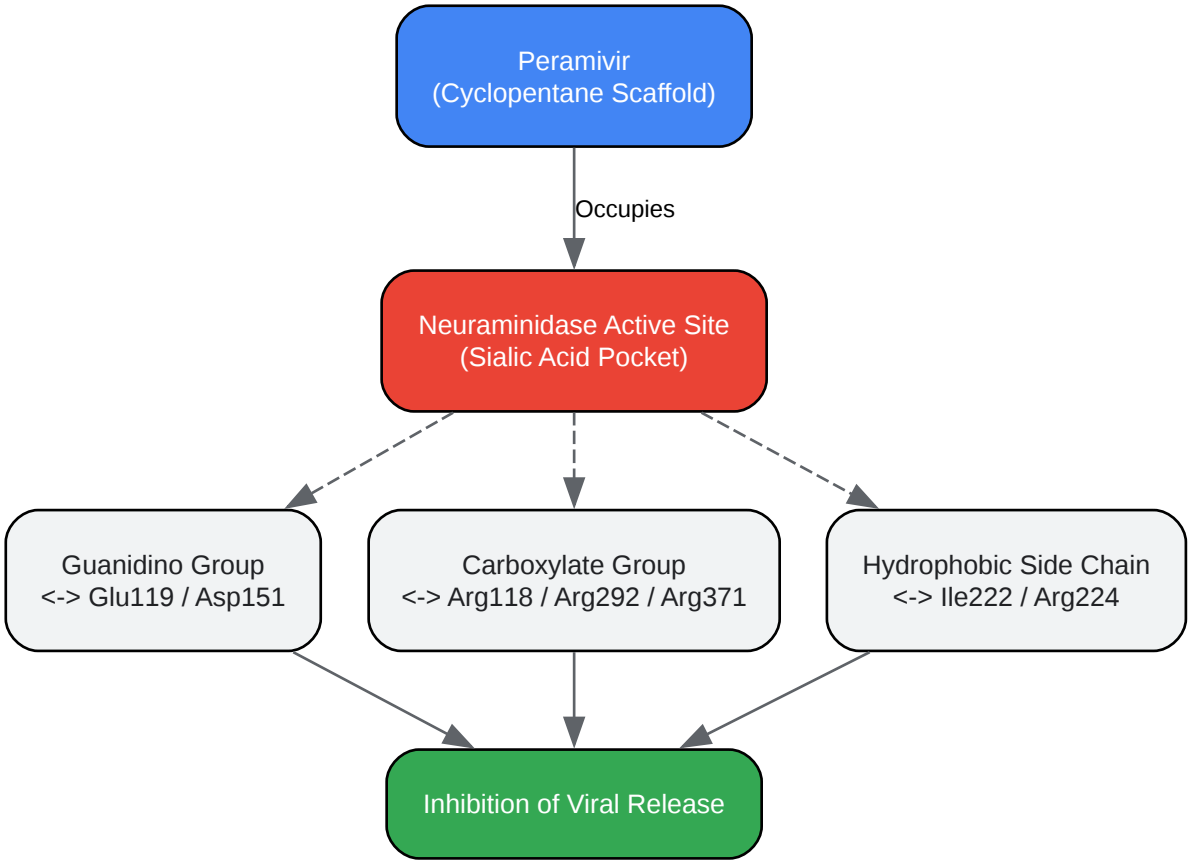
in low nanomolar range) while facilitating a solubility profile suitable for single-dose IV administration, a critical advantage for critically ill patients unable to tolerate oral medication.

Mechanistic Visualization: Neuraminidase Inhibition

The diagram below illustrates the binding mechanism where the cyclopentane scaffold rigidly positions the guanidino and carboxylate groups to interact with the active site Arginine triad (Arg118, Arg292, Arg371).



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Caption: Peramivir utilizes the rigid cyclopentane ring to anchor multiple functional groups, blocking the enzymatic cleavage of sialic acid.

Comparative Analysis II: Ocular Therapeutics

Product Focus: Latanoprost (Prostaglandin F2 Analog)

Alternative: Timolol (Beta-blocker, Non-cyclopentane)

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Prostaglandin analogs (PGAs) like Latanoprost contain a cyclopentane ring with two side chains (

and

chains). This structure is essential for agonism at the FP receptor. Alternatives like Timolol function via a completely different mechanism (reducing aqueous production rather than increasing outflow).

Performance Data: IOP Reduction

Data derived from systematic reviews of glaucoma treatments.

Metric	Latanoprost (Cyclopentane)	Timolol (Non-Cyclopentane)	Clinical Implication
Mean IOP Reduction	31% (7.7 mmHg)	20–25% (5–6 mmHg)	Latanoprost is superior for IOP control.[1]
Mechanism	Increases Uveoscleral Outflow	Decreases Aqueous Production	Outflow enhancement is more physiological.
Tolerability	High (Low systemic effects)	Moderate (Risk of bradycardia/bronchospasm)	PGAs are preferred first-line therapy.

Experimental Protocol: FP Receptor Binding Assay

To validate the affinity of a cyclopentane derivative against the FP receptor, the following radioligand binding protocol is standard.

Objective: Determine the Equilibrium Dissociation Constant (

) of the derivative.

- Membrane Preparation:
  - Harvest HEK-293 cells stably expressing the human FP receptor.

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- Homogenize in ice-cold buffer (10 mM Tris-HCl, pH 7.4) and centrifuge at 40,000 for 20 min.
- Resuspend pellet in assay buffer.

- Incubation:
  - Prepare 96-well plates. Add 50 L of test compound (cyclopentane derivative) at varying concentrations (to M).
  - Add 50 L of radioligand (e.g., -Prostaglandin F2 , 1 nM).
  - Add 100 L of membrane suspension (10-20 g protein).
  - Incubate for 60 minutes at 25°C.
- Termination & Counting:
  - Filter through GF/B glass fiber filters using a cell harvester.
  - Wash 3x with ice-cold buffer to remove unbound ligand.
  - Add liquid scintillation cocktail and count radioactivity.
- Data Analysis:

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- Calculate specific binding (Total - Non-specific).
- Fit data to a one-site competition model to determine

.

Emerging Applications: Antimicrobial Scaffolds

Product Focus: Biomass-Derived Cyclopentenones

Alternative: Vancomycin (Standard of Care for MRSA)[2]

Recent studies have synthesized functionalized cyclopentenones (DCPs) from furfural. These small molecules offer a novel mechanism of action compared to traditional glycopeptides like Vancomycin, potentially bypassing existing resistance mechanisms.

Performance Data: Antimicrobial Activity (MIC)

Organism	Cyclopentenone Derivative (CP-8)	Vancomycin	Conclusion
MRSA (S. aureus)	3.91 g/mL	1.0 - 2.0 g/mL	Moderate activity; novel scaffold.
VRE (E. faecalis)	0.98 g/mL	>128 g/mL (Resistant)	Superior against Vancomycin-Resistant strains.

Synthesis & Screening Workflow

The following diagram outlines the "Green Chemistry" approach to generating these derivatives and validating their bioactivity.



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Caption: Workflow transforming renewable biomass into potent cyclopentenone antimicrobial agents.

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